

Proper Disposal Procedures: 6-Chloro-3-ethoxy-2-iodopyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-3-ethoxy-2-iodopyridine

CAS No.: 1881463-83-7

Cat. No.: B1414086

[Get Quote](#)

Executive Summary

Immediate Action Required: Treat **6-Chloro-3-ethoxy-2-iodopyridine** (CAS: 1881463-83-7) as a Hazardous Halogenated Organic Waste. Under no circumstances should this compound be disposed of via municipal drains, trash, or evaporation.

Primary Disposal Method: High-temperature incineration at a licensed hazardous waste facility.
Critical Segregation: Keep separate from strong oxidizers and acids. Store in amber glass or opaque containers to prevent photolytic degradation prior to pickup.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical identity and understand the specific hazards that dictate the waste stream.

Feature	Specification
Chemical Name	6-Chloro-3-ethoxy-2-iodopyridine
CAS Number	1881463-83-7 (Verify against vendor CoA)
Molecular Formula	C ₇ H ₇ ClINO
Molecular Weight	~283.49 g/mol
Physical State	Solid (Powder/Crystalline)
Solubility	Low in water; soluble in DMSO, DCM, Ethyl Acetate

Hazard Classification (GHS)

Based on poly-halogenated pyridine analogs:

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin/Eye Irritation: Category 2/2A (Causes skin and serious eye irritation).
- STOT-SE: Category 3 (May cause respiratory irritation).
- Environmental: Potential chronic aquatic toxicity due to halogen persistence.

Field Insight: Iodinated pyridines are often light-sensitive. Old samples may appear yellow or brown due to the liberation of trace iodine. This degradation does not change the disposal classification but indicates the need for light-protective storage.

Pre-Disposal Safety & Handling

Objective: Prevent exposure and environmental release during the transfer from bench to waste container.

Personal Protective Equipment (PPE) Matrix

Protection Type	Recommendation	Rational
Hand Protection	Nitrile Gloves (Double gloving recommended)	Provides excellent resistance to solid organic residues. If dissolved in DCM, use PVA or Silver Shield laminate gloves.
Eye Protection	Chemical Safety Goggles	Prevents ocular damage from dust or splashes (if in solution).
Respiratory	N95 (for solids) or Fume Hood	Prevents inhalation of dust or solvent vapors.
Body	Lab Coat (Buttoned) + Long Pants	Minimizes skin contact area.

Step-by-Step Disposal Protocol

Phase 1: Waste Characterization & Segregation

Do not mix this compound with non-halogenated solvents (e.g., Acetone, Methanol) unless unavoidable, as this increases the volume of the more expensive "Halogenated" waste stream.

- Solid Waste: Pure compound, contaminated weighing boats, paper towels, and gloves.
- Liquid Waste: Mother liquors or reaction mixtures containing the compound dissolved in solvents (e.g., DCM, DMF).

Phase 2: Packaging & Labeling

- Select Container:
 - Solids: Wide-mouth HDPE jar or amber glass jar.
 - Liquids: Amber glass bottle or HDPE carboy (if solvent compatible).
- Labeling:
 - Apply a hazardous waste label immediately upon the first addition of waste.

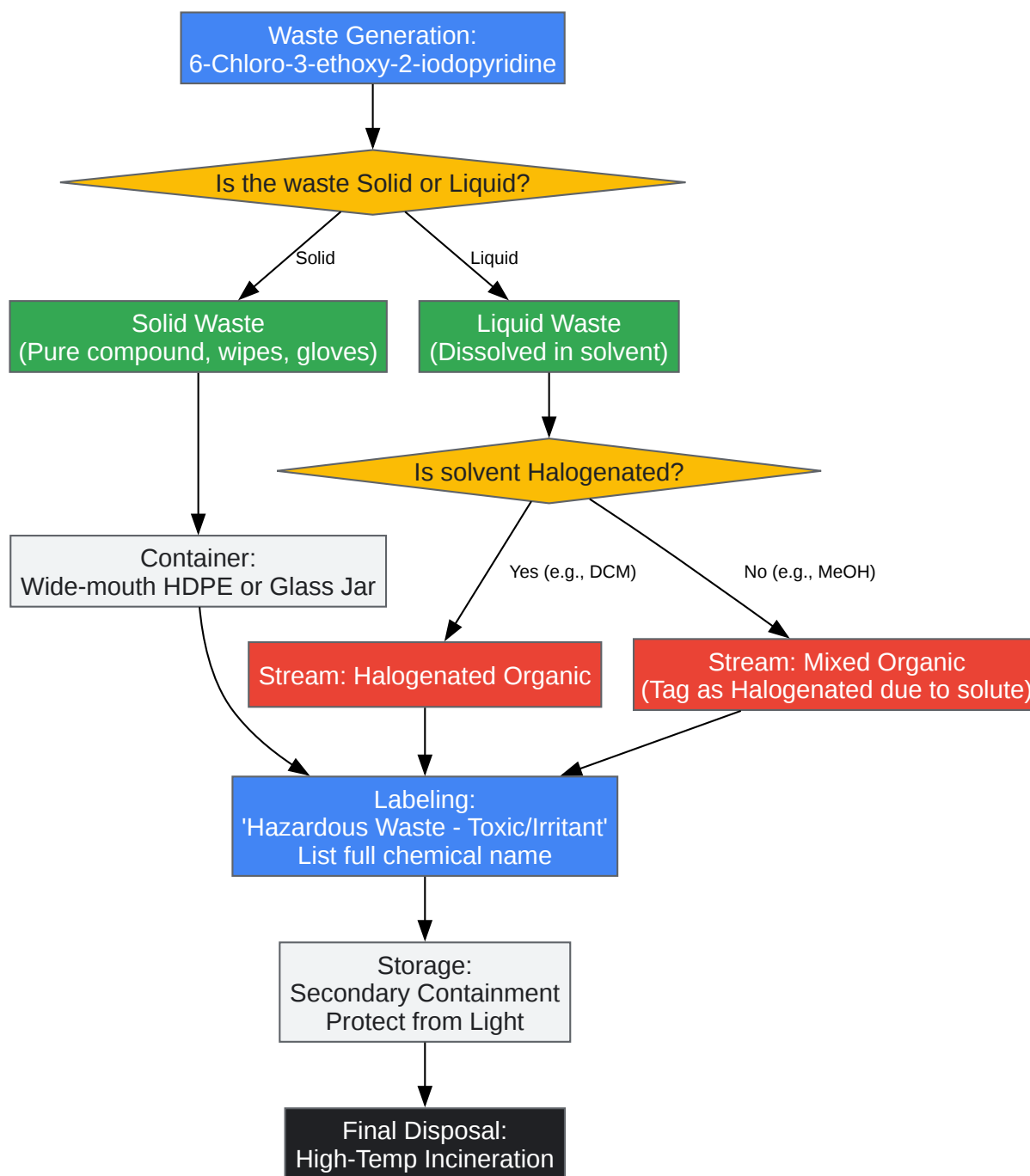
- Must Read: "Hazardous Waste - Halogenated Organic."
- Constituents: List "**6-Chloro-3-ethoxy-2-iodopyridine**" and any solvents (e.g., "Dichloromethane").
- Hazard Checkbox: Mark "Toxic" and "Irritant."

Phase 3: Storage Prior to Pickup

- Store in a Satellite Accumulation Area (SAA) near the point of generation.
- Secondary Containment: Place the waste container inside a secondary plastic tray to capture spills.
- Compatibility: Keep away from nitric acid or strong oxidizers to prevent uncontrolled oxidation and release of iodine/chlorine gas.

Disposal Decision Matrix (Workflow)

The following diagram illustrates the logical flow for categorizing and processing this specific chemical waste.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for segregating and packaging **6-Chloro-3-ethoxy-2-iodopyridine** waste.

Regulatory Compliance & Waste Codes

While specific RCRA listings (P or U codes) rarely apply to niche research intermediates unless they are commercial chemical products being discarded unused, the waste must be characterized by its properties.

Regulatory Body	Classification	Code/Description
US EPA (RCRA)	Characteristic Waste (if toxic)	D001 (if in flammable solvent), D003 (Reactive - unlikely but possible if unstable). Default to "Non-RCRA Regulated Hazardous Waste" if it passes TCLP, but best practice treats it as hazardous.
Waste Stream	Organic Halogen	Halogenated Solvents/Organics. This ensures incineration, which destroys the carbon-halogen bonds.
DOT (Transport)	Toxic Solid/Liquid	Likely UN 2811 (Toxic solid, organic, n.o.s.) or UN 3261 (Corrosive solid, acidic, organic, n.o.s.) depending on pH/irritation data.

Self-Validating Step: Before sealing the waste container, ask: Does the label explicitly list "Halogenated" and the full chemical name? If yes, the disposal facility will automatically route it to the correct incinerator.

Emergency Procedures

Spill Cleanup (Solid)

- Evacuate the immediate area if dust is airborne.[1]
- Don PPE: Nitrile gloves, goggles, lab coat, and N95 mask.
- Contain: Cover the spill with a damp paper towel to prevent dust dispersion.
- Clean: Scoop up the material using a plastic spatula. Wipe the area 3x with soap and water.
- Dispose: Place all cleanup materials into the Solid Hazardous Waste container.

Exposure Response[3]

- Skin Contact: Wash with soap and water for 15 minutes. Iodine compounds can stain; if irritation persists, seek medical attention.
- Eye Contact: Rinse immediately with water for 15 minutes.[2] Seek medical aid.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Halogenated Pyridines. Retrieved from [\[Link\]](#)
- US Environmental Protection Agency (EPA).Hazardous Waste Generators: Categories and Requirements. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. tcichemicals.com [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Disposal Procedures: 6-Chloro-3-ethoxy-2-iodopyridine]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1414086/docs#proper-disposal-procedures-6-chloro-3-ethoxy-2-iodopyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)